# Establishing a Research Protocol for Creatine AKG Stability Testing

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Creatine AKG* |
| *CAS No.:* | *315669-78-4* |
| *Cat. No.:* | *B12769392* |

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

Creatine alpha-ketoglutarate (**Creatine AKG**) is a dietary supplement that combines creatine with alpha-ketoglutarate. The supplement industry suggests that this salt form may enhance creatine's stability and absorption, potentially leading to improved muscle mass and performance.[1][2] Alpha-ketoglutarate (AKG) is a key intermediate in the Krebs cycle and plays a role in various metabolic pathways.[3][4][5] The stability of creatine is a critical factor, as it can degrade into the biologically inactive creatinine under certain conditions, primarily in aqueous solutions.[6][7] This document provides a comprehensive research protocol for testing the stability of **Creatine AKG** in both solid and solution states, including a detailed analytical method for quantification.

## Signaling Pathways

### Creatine Metabolism and Degradation

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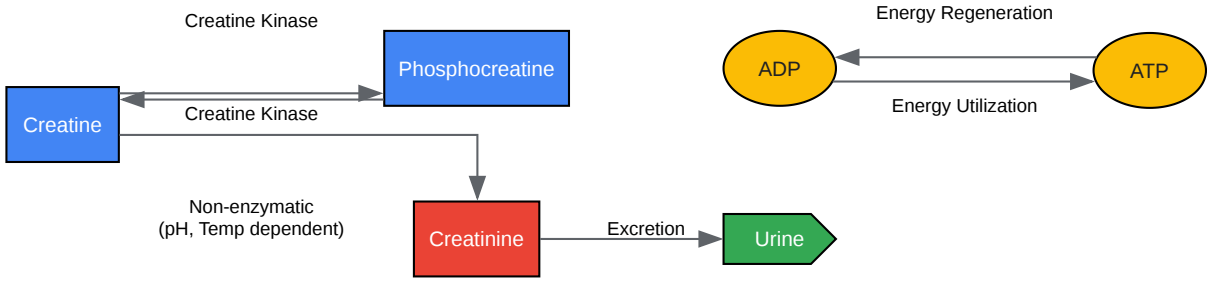
Creatine is an integral part of the cellular energy system, primarily in muscle and brain tissue. It is phosphorylated to phosphocreatine, which serves as a rapid source for regenerating ATP. The primary degradation pathway for creatine is a non-enzymatic cyclization to form creatinine, which is then excreted in the urine.[8] This degradation is influenced by pH and temperature.[6]

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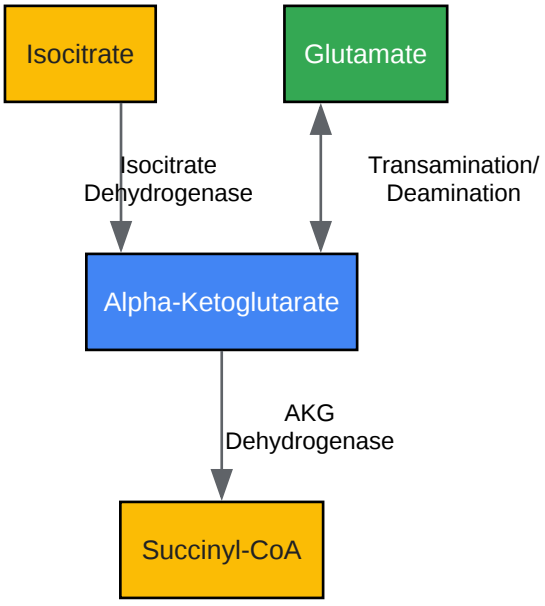
Creatine Metabolism and Degradation Pathway

## Alpha-Ketoglutarate in the Krebs Cycle

Alpha-ketoglutarate is a central intermediate in the citric acid (Krebs) cycle, a key metabolic pathway for cellular energy production. It is formed from isocitrate and is subsequently converted to succinyl-CoA. AKG also plays a role in nitrogen metabolism and amino acid synthesis.[3][9]

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Alpha-Ketoglutarate in the Krebs Cycle

# Experimental Protocols

## Stability-Indicating HPLC Method

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is essential to separate and quantify **Creatine AKG**, creatine, its primary degradant creatinine, and alpha-ketoglutarate. The following method is adapted from established protocols for creatine and related compounds.[10][11][12][13]

### 3.1.1 Chromatographic Conditions

| Parameter | Recommended Condition |
|---|---|
| Column | Hypersil BDS C18 (250 x 4.6 mm, 5 µm) or equivalent |
| Mobile Phase | 0.2% (w/v) Tetrabutylammonium hydroxide and 0.2% (w/v) Monopotassium phosphate in water, adjusted to pH 6.6 with orthophosphoric acid. |
| Flow Rate | 1.0 mL/min |
| Detection Wavelength | 210 nm |
| Column Temperature | 30°C |
| Injection Volume | 20 µL |

### 3.1.2 Method Validation

The analytical method must be validated according to ICH guidelines to ensure it is suitable for its intended purpose.[14]

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| Validation Parameter | Description | Acceptance Criteria |
|---|---|---|
| Specificity | The ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradants, and matrix components. | Peak purity of the analyte should be demonstrated using a photodiode array (PDA) detector. Resolution between analyte peaks and potential degradants should be >1.5. |
| Linearity | The ability to elicit test results that are directly proportional to the concentration of the analyte in samples within a given range. | A minimum of 5 concentrations should be used. The correlation coefficient ($r^2$) should be ≥ 0.999. |
| Accuracy | The closeness of test results obtained by the method to the true value. | Recovery should be between 98.0% and 102.0% for the analyte at three concentration levels. |
| Precision | The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. | Relative Standard Deviation (RSD) should be ≤ 2.0% for repeatability (intra-day) and intermediate precision (inter-day). |
| Limit of Detection (LOD) | The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value. | Signal-to-noise ratio of 3:1. |
| Limit of Quantitation (LOQ) | The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy. | Signal-to-noise ratio of 10:1. |
| Robustness | A measure of its capacity to remain unaffected by small, | No significant changes in chromatographic performance |

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| | | |
|---|---|---|
| | but deliberate variations in method parameters. | when parameters like mobile phase pH (±0.2), column temperature (±5°C), and flow rate (±0.1 mL/min) are varied. |

## Forced Degradation Studies

Forced degradation studies are conducted to identify potential degradation products and to demonstrate the stability-indicating nature of the analytical method.[15][16] These studies involve subjecting the **Creatine AKG** to stress conditions more severe than accelerated stability testing.[17]

3.2.1 Stress Conditions

| Stress Condition | Protocol |
|---|---|
| Acid Hydrolysis | Dissolve Creatine AKG in 0.1 M HCl and heat at 60°C for 48 hours. |
| Base Hydrolysis | Dissolve Creatine AKG in 0.1 M NaOH and heat at 60°C for 48 hours. |
| Oxidative Degradation | Dissolve Creatine AKG in 3% $H_2O_2$ and keep at room temperature for 48 hours. |
| Thermal Degradation | Expose solid Creatine AKG to 105°C for 48 hours. |
| Photolytic Degradation | Expose solid Creatine AKG and a solution of Creatine AKG to UV light (254 nm) and visible light for a period sufficient to demonstrate degradation or up to 1.2 million lux hours for visible light and 200 watt hours/square meter for UV. |

## Stability Testing Protocol

This protocol outlines the long-term and accelerated stability testing for **Creatine AKG**.

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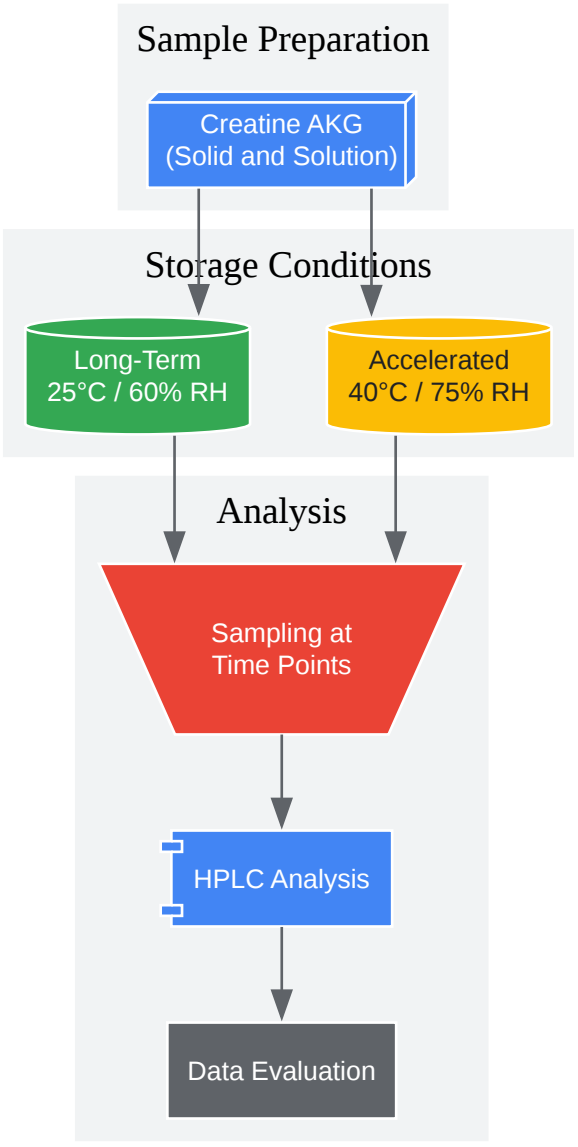
### 3.3.1 Experimental Workflow

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Experimental Workflow for Stability Testing

### 3.3.2 Storage Conditions and Testing Frequency

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| Study Type | Storage Condition | Testing Frequency (Months) |
|---|---|---|
| Long-Term | 25°C ± 2°C / 60% RH ± 5% RH | 0, 3, 6, 9, 12, 18, 24, 36 |
| Accelerated | 40°C ± 2°C / 75% RH ± 5% RH | 0, 3, 6 |

3.3.3 Parameters to be Tested

At each time point, the following parameters should be evaluated:

- Appearance: Visual inspection for any changes in color, odor, or physical state.
- Assay of **Creatine AKG**: Quantification using the validated HPLC method.
- Degradation Products: Quantification of creatinine and any other identified degradation products using the validated HPLC method.
- Moisture Content: For solid samples, determined by Karl Fischer titration.
- pH: For solutions.

# Data Presentation

All quantitative data should be summarized in tables for clear comparison.

## Long-Term Stability Data (Example)

Product: **Creatine AKG** Powder Storage Condition: 25°C / 60% RH

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| Time (Months) | Appearance | Assay of Creatine AKG (%) | Creatinine (%) | Moisture Content (%) |
|---|---|---|---|---|
| 0 | White crystalline powder | 99.8 | <0.1 | 0.2 |
| 3 | No change | | | |
| 6 | No change | | | |
| 9 | No change | | | |
| 12 | No change | | | |
| 18 | No change | | | |
| 24 | No change | | | |
| 36 | No change | | | |

## Accelerated Stability Data (Example)

Product: **Creatine AKG** Powder Storage Condition: 40°C / 75% RH

| Time (Months) | Appearance | Assay of Creatine AKG (%) | Creatinine (%) | Moisture Content (%) |
|---|---|---|---|---|
| 0 | White crystalline powder | 99.8 | <0.1 | 0.2 |
| 3 | No change | | | |
| 6 | No change | | | |

## Conclusion

This protocol provides a comprehensive framework for establishing the stability profile of **Creatine AKG**. Adherence to these guidelines will ensure the generation of robust and reliable data, which is crucial for regulatory submissions, product development, and quality control. The

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stability data will help in determining the appropriate storage conditions and shelf-life for **Creatine AKG** products.

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